

Commercial Suppliers and Technical Guide for High-Purity Lucidin-3-O-glucoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lucidin3-O-glucoside*

Cat. No.: *B15286773*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity Lucidin-3-O-glucoside, including a list of commercial suppliers, its physicochemical properties, and detailed experimental protocols for its use in research and drug development. The information is compiled from publicly available data sheets and relevant scientific literature.

Commercial Suppliers

High-purity Lucidin-3-O-glucoside is available from several commercial suppliers catering to the research and pharmaceutical industries. The purity of the compound is typically determined by High-Performance Liquid Chromatography (HPLC). Below is a summary of suppliers and their product specifications.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
MedChemExpress	22255-29-4	C ₂₁ H ₂₀ O ₁₀	432.38	Not Specified	Refer to Certificate of Analysis
CymitQuimica (Targetmol)	22255-29-4	C ₂₁ H ₂₀ O ₁₀	432.38	98%	-
GlpBio	22255-29-4	C ₂₁ H ₂₀ O ₁₀	432.38	Not Specified	-80°C (6 months), -20°C (1 month)
CD BioSciences	22255-29-4	C ₂₁ H ₂₀ O ₁₀	432.38	Not Specified	Room Temperature
Chem-Norm	22255-29-4	C ₂₁ H ₂₀ O ₁₀	432.38	≥98% (HPLC)	2-8°C, Sealed, Dry, Ventilated

Physicochemical Properties

Lucidin-3-O-glucoside is an anthraquinone, a class of naturally occurring phenolic compounds. While a comprehensive datasheet with all physical and chemical properties is not readily available from all suppliers, the following table summarizes known and predicted data.

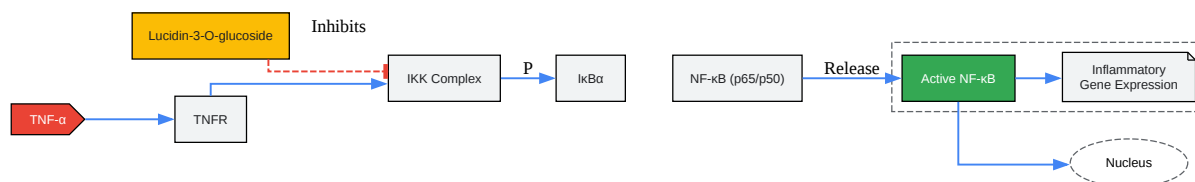
Property	Value	Source
Appearance	Solid/Powder	[1]
Melting Point	220 - 221 °C (methanol)	[2]
Boiling Point (Predicted)	778.9 ± 60.0 °C	[2]
Density (Predicted)	1.673 ± 0.06 g/cm ³	[2]
Flash Point (Predicted)	289.2 ± 27.8 °C	[2]
Solubility	Soluble in DMSO and DMF (based on related compounds)	

Biological Activity and Signaling Pathways

While research specifically on Lucidin-3-O-glucoside is limited, the biological activities of the closely related and extensively studied compound, Cyanidin-3-O-glucoside (C3G), provide strong indications of its potential mechanisms of action. C3G is known to possess antioxidant, anti-inflammatory, and anti-cancer properties. These effects are mediated through the modulation of several key signaling pathways, including NF-κB, MAPK, and AMPK. It is highly probable that Lucidin-3-O-glucoside shares similar biological activities and mechanisms. A study on lucidone, a related anthraquinone, has shown inhibition of the NF-κB/MAP kinase pathway, further supporting this hypothesis.[3]

NF-κB Signaling Pathway

The NF-κB pathway is a central regulator of inflammation. Pro-inflammatory stimuli, such as TNF-α, lead to the activation of the IKK complex, which then phosphorylates IκBα, leading to its degradation. This allows the p65/p50 heterodimer of NF-κB to translocate to the nucleus and induce the expression of pro-inflammatory genes. C3G has been shown to inhibit this pathway by preventing the phosphorylation and degradation of IκBα.[4][5]

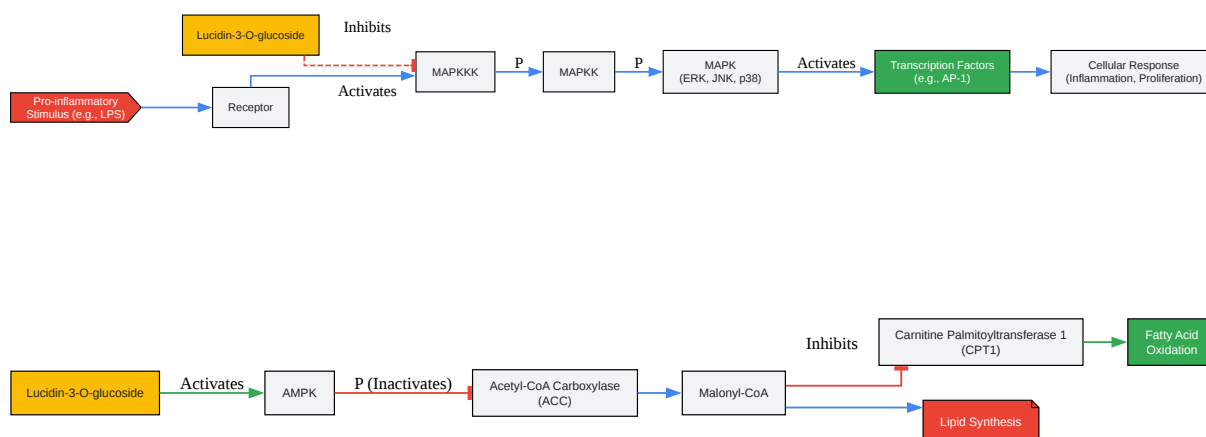


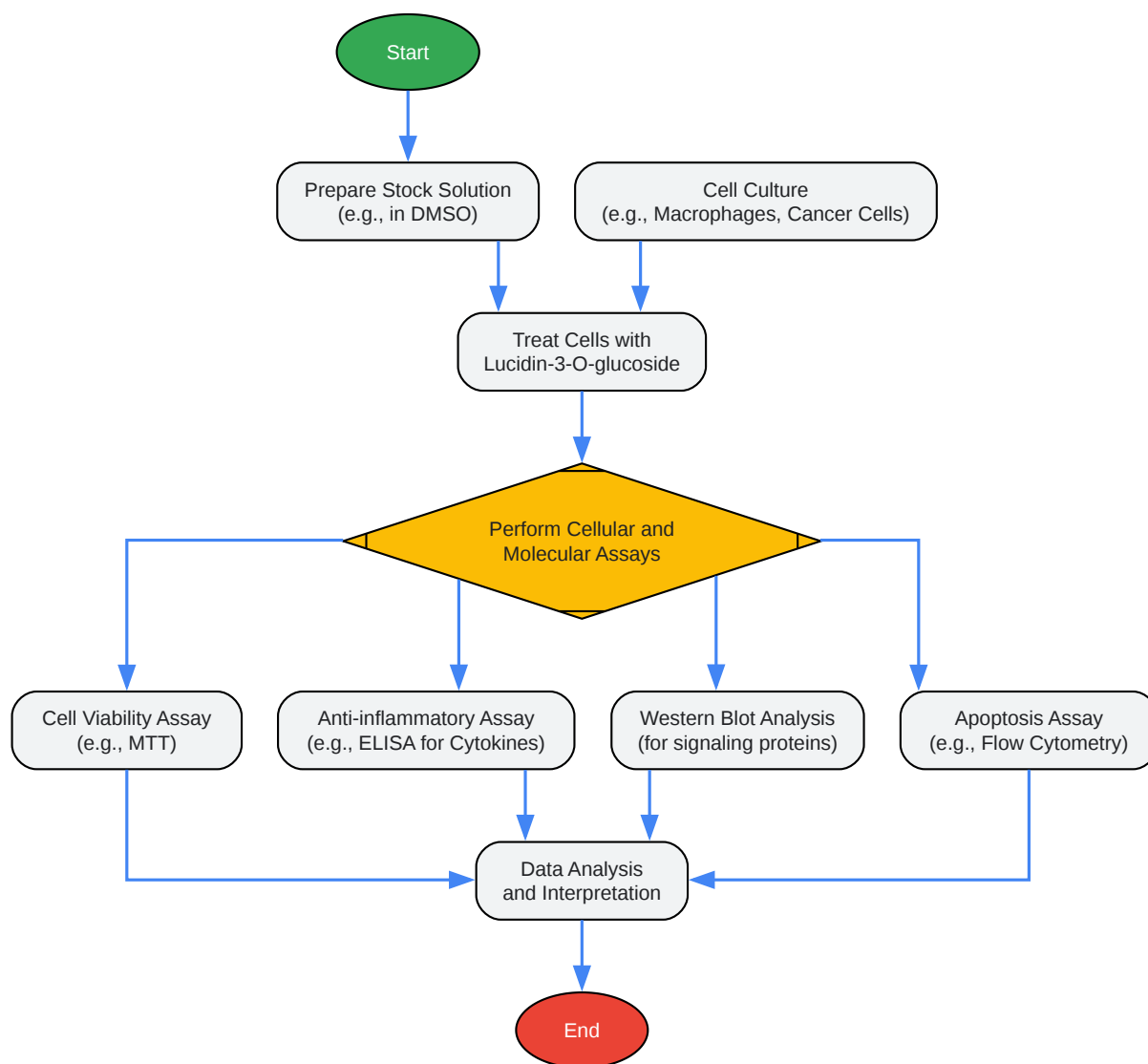
[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the NF-κB signaling pathway by Lucidin-3-O-glucoside.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another crucial signaling cascade involved in cellular processes like inflammation, proliferation, and apoptosis. It consists of a series of protein kinases, including ERK, JNK, and p38 MAPK. C3G has been demonstrated to suppress the phosphorylation and activation of these kinases in response to inflammatory stimuli.[6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. for.nchu.edu.tw [for.nchu.edu.tw]
- 4. Anti-inflammatory activity of cyanidin-3-O-glucoside and cyanidin-3-O-glucoside liposomes in THP-1 macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cyanidin-3-O-Glucoside Modulates the In Vitro Inflammatory Crosstalk between Intestinal Epithelial and Endothelial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Cyanidin-3-O-Glucoside Ameliorates Lipopolysaccharide-Induced Injury Both In Vivo and In Vitro Suppression of NF- κ B and MAPK Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for High-Purity Lucidin-3-O-glucoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15286773#commercial-suppliers-of-high-purity-lucidin-3-o-glucoside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com